

A Comparative Analysis of Odorous Volatile Organic Compounds, Featuring **tert-Butyl Mercaptan**

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Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B7800647*

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In the realm of chemical safety and sensory science, the ability to detect and differentiate odorous volatile organic compounds (VOCs) is paramount. Among these, **tert-Butyl mercaptan** (TBM) holds a significant position, primarily as a potent odorant for natural gas, ensuring that leaks are readily detectable by smell well before reaching hazardous concentrations. This guide provides a comparative analysis of **tert-Butyl mercaptan** against other odorous VOCs, supported by quantitative data and detailed experimental protocols for their evaluation.

Comparative Data of Odorous VOCs

The following tables summarize the key physicochemical and sensory properties of **tert-Butyl mercaptan** and a selection of other odorous volatile organic compounds. These compounds are often used as gas odorants or are encountered as significant contributors to environmental or industrial odors.

Table 1: Physicochemical Properties of Selected Odorous VOCs

Compound	Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)
tert-Butyl Mercaptan	C4H10S	90.19	64.3	181
Isopropyl Mercaptan	C3H8S	76.16	57-60	226
n-Propyl Mercaptan	C3H8S	76.16	67-68	155
Ethyl Mercaptan	C2H6S	62.13	35	589.7
Methyl Mercaptan	CH4S	48.11	6	1516
Dimethyl Sulfide	C2H6S	62.13	37.3	502.2
Tetrahydrothiophene (THT)	C4H8S	88.17	119	15.6

Table 2: Odor Thresholds and Descriptions of Selected Odorous VOCs

Compound	Odor Threshold (ppb)	Odor Description
tert-Butyl Mercaptan	< 1	Strong, gassy, similar to rotten cabbage or garlic.[1]
Isopropyl Mercaptan	Not specified	Strong, gassy.[2]
n-Propyl Mercaptan	Not specified	Strong odor.[2]
Ethyl Mercaptan	1.1	Burnt match, sulfide, earthy.[3]
Methyl Mercaptan	1.5	Rotten cabbage, burnt rubber. [3]
Dimethyl Sulfide	17-25	Canned corn, cooked cabbage, asparagus, vegetal. [3]
Tetrahydrothiophene (THT)	Not specified	Gassy, low odor impact.[4]

Experimental Protocols

Accurate and reproducible analysis of odorous VOCs is critical for research and industrial applications. The following sections detail the methodologies for sensory and instrumental analysis.

Sensory Analysis: Determination of Odor Threshold by Forced-Choice Ascending Concentration Series (ASTM E679)

This method is a standardized practice for determining the concentration at which a substance can be detected by smell.

1. Panelist Selection and Training:

- A panel of at least eight qualified individuals is selected.
- Panelists are screened for their ability to detect a range of standard odorants and are trained to recognize and describe different odor characteristics.

- Training sessions are conducted in a well-ventilated, odor-free environment.

2. Sample Preparation:

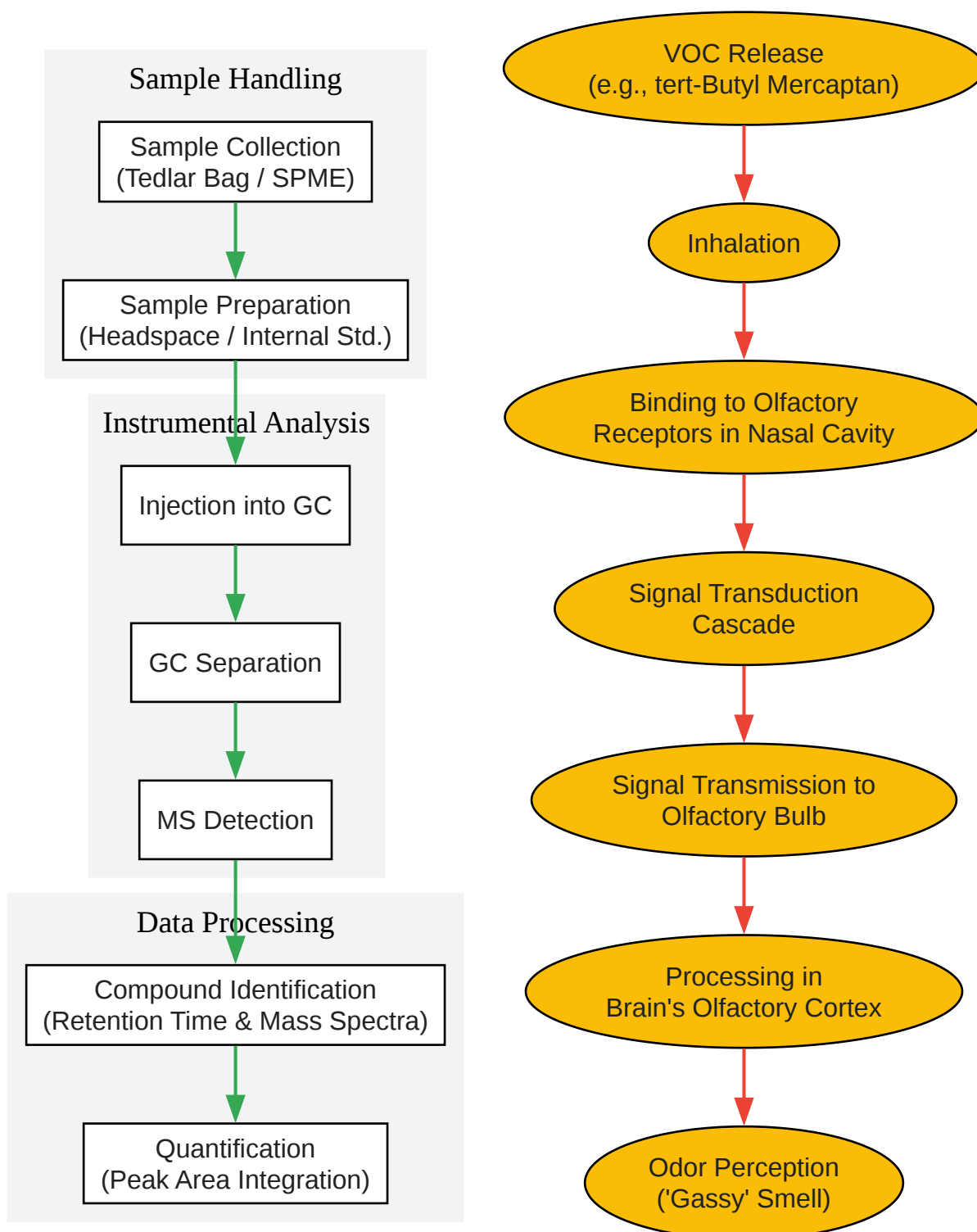
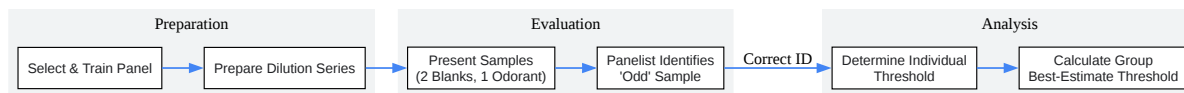
- A stock solution of the odorous VOC is prepared in a suitable solvent (e.g., odor-free water or mineral oil).
- A series of dilutions is prepared from the stock solution, typically in geometric steps (e.g., a factor of 2 or 3). The concentration range should span from well below the expected threshold to a level that is easily detectable.
- For each concentration level, three samples are presented to the panelist: two blanks (solvent only) and one containing the odorant.

3. Presentation and Evaluation:

- Samples are presented in ascending order of concentration.
- Each panelist is instructed to sniff each of the three samples and identify the one that is different from the other two (the "odd" sample).
- The concentration at which a panelist correctly identifies the odd sample in two consecutive presentations is considered their individual threshold.

4. Data Analysis:

- The group's best-estimate threshold is calculated as the geometric mean of the individual thresholds.



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